

Naphthalene-2,7-dithiol: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Naphthalene-2,7-dithiol

CAS No.: 71977-56-5

Cat. No.: B1317319

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Naphthalene-2,7-dithiol, a bifunctional organosulfur compound, presents a unique molecular architecture of significant interest in materials science and medicinal chemistry. This technical guide provides a detailed examination of its chemical properties and structure, offering a valuable resource for professionals engaged in advanced research and development.

Core Chemical Properties

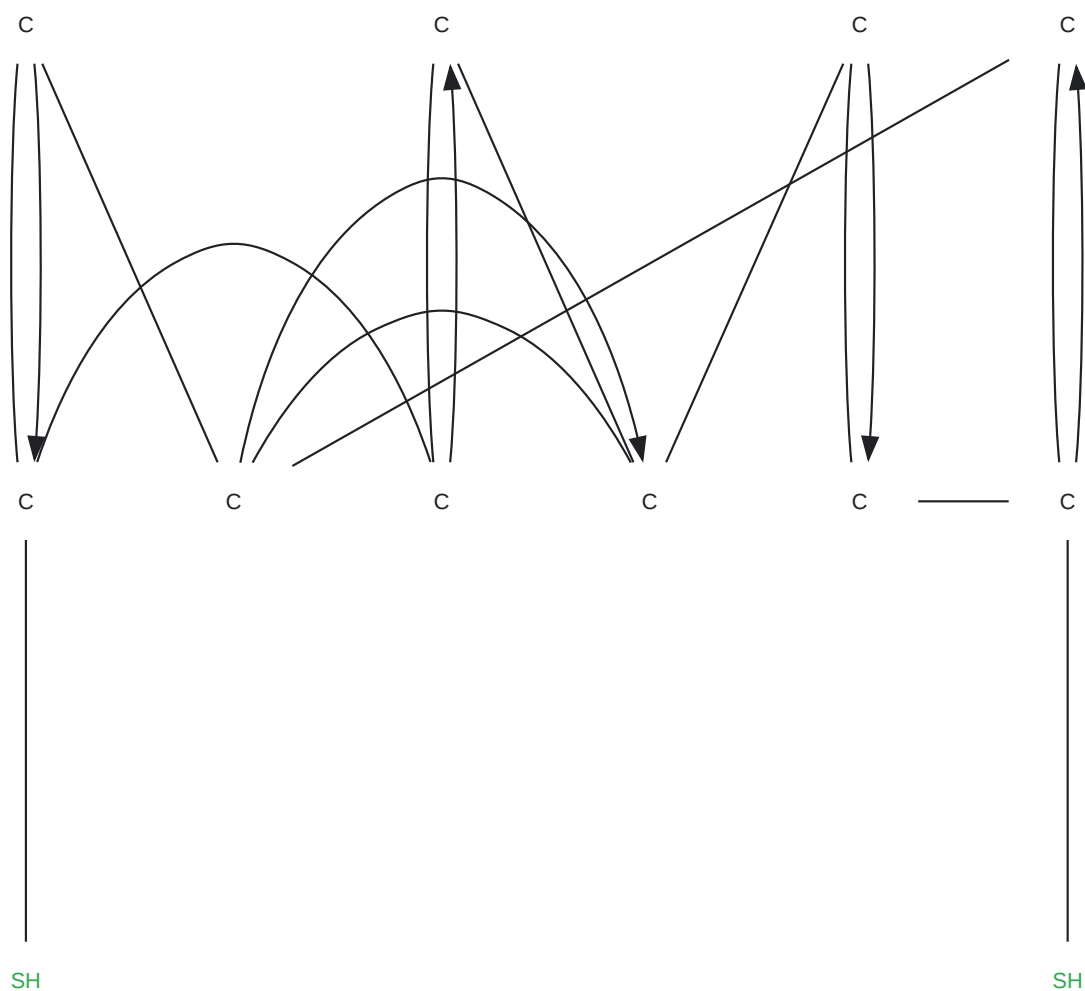
Naphthalene-2,7-dithiol is characterized by a naphthalene core substituted with two thiol groups at the 2 and 7 positions. This specific substitution pattern imparts distinct chemical properties that influence its reactivity, solubility, and potential applications.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₈ S ₂	[1]
Molecular Weight	192.3 g/mol	[1]
CAS Number	71977-56-5	[1]
Melting Point	186-188 °C	[2]
Solubility	Low in organic solvents	[2]
Computed XLogP3-AA	3.5	[1]
Computed Topological Polar Surface Area	74.6 Å ²	[1]
Computed Heavy Atom Count	12	[1]

Molecular Structure and Geometry

The chemical structure of **Naphthalene-2,7-dithiol** is defined by the arrangement of its constituent atoms and the bonding between them. While detailed experimental data on bond lengths and angles for this specific isomer are not readily available in the public domain, the fundamental structure can be represented as a naphthalene ring with thiol (-SH) groups attached to the C2 and C7 positions.

Chemical Structure of Naphthalene-2,7-dithiol



[Click to download full resolution via product page](#)

Caption: 2D chemical structure of **Naphthalene-2,7-dithiol**.

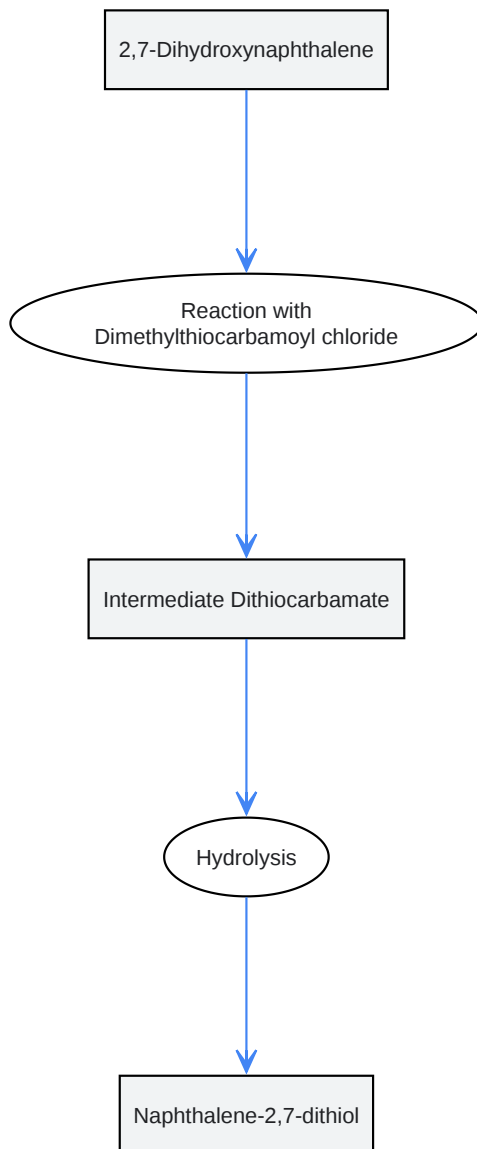
Experimental Protocols

Synthesis of Naphthalene-2,7-dithiol

A common synthetic route to **Naphthalene-2,7-dithiol** involves the conversion of 2,7-dihydroxynaphthalene. A patent describes a method that proceeds through a dithiocarbamate intermediate.^[2] The general steps are outlined below; however, it is important to note that specific, detailed experimental parameters such as precise reagent quantities, reaction times, and purification methods are not publicly available and would require optimization in a laboratory setting.

Reaction Scheme:

General Synthesis Pathway



[Click to download full resolution via product page](#)

Caption: Generalized synthesis workflow for **Naphthalene-2,7-dithiol**.

Step 1: Formation of the Dithiocarbamate Intermediate 2,7-Dihydroxynaphthalene is reacted with dimethylthiocarbamoyl chloride. This step likely involves a nucleophilic attack from the

hydroxyl groups of the naphthalene precursor onto the electrophilic carbonyl carbon of the dimethylthiocarbamoyl chloride.

Step 2: Thermal Rearrangement (Newman-Kwart Rearrangement) The resulting O-thiocarbamate intermediate is subjected to thermal rearrangement to the S-thiocarbamate.

Step 3: Hydrolysis The S-thiocarbamate is then hydrolyzed, typically under basic or acidic conditions, to yield the final product, **Naphthalene-2,7-dithiol**.

Purification: Purification of the final product is challenging due to the low solubility of **Naphthalene-2,7-dithiol** in common organic solvents.^[2] Recrystallization may be attempted from high-boiling point solvents, or other purification techniques such as sublimation may be required.

Spectroscopic and Structural Data

Detailed experimental spectroscopic data, including ¹H NMR, ¹³C NMR, IR, and mass spectrometry, for **Naphthalene-2,7-dithiol** are not readily available in peer-reviewed literature or public chemical databases. Similarly, no crystal structure data for this specific isomer has been found in the Cambridge Structural Database or other crystallographic repositories. Researchers investigating this compound would need to perform these characterizations as part of their work.

Potential Applications and Research Directions

The presence of two thiol groups on the naphthalene scaffold makes **Naphthalene-2,7-dithiol** a versatile building block for various applications:

- **Organic Electronics:** The aromatic and electron-donating nature of the dithiol functionality suggests potential use in the synthesis of organic semiconductors and conducting polymers.
- **Coordination Chemistry:** The thiol groups can act as ligands for metal ions, leading to the formation of coordination polymers and metal-organic frameworks (MOFs) with interesting electronic and catalytic properties.
- **Drug Development:** Thiol-containing compounds are known to interact with biological systems. The rigid naphthalene backbone provides a scaffold for the design of novel

therapeutic agents.

Further research is needed to fully elucidate the experimental properties and explore the potential of **Naphthalene-2,7-dithiol** in these and other fields. The development of a robust and scalable synthetic protocol, along with comprehensive characterization, will be crucial for advancing its application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Naphthalene-2,7-dithiol | C10H8S2 | CID 13379617 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. CN117157277A - 1, 6-naphthalene dithiol and process for producing the same - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [Naphthalene-2,7-dithiol: A Comprehensive Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1317319/docs#naphthalene-2-7-dithiol-a-comprehensive-technical-overview\]](https://www.benchchem.com/product/b1317319/docs#naphthalene-2-7-dithiol-a-comprehensive-technical-overview)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)